

3-Bromo-2,6-difluoroaniline physical properties

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Compound of Interest

Compound Name: 3-Bromo-2,6-difluoroaniline

Cat. No.: B1288759

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Technical Guide: 3-Bromo-2,6-difluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **3-Bromo-2,6-difluoroaniline**. It includes a summary of its quantitative data, detailed experimental protocols for property determination, and a visualization of its role in a typical synthetic workflow.

Core Physical Properties

3-Bromo-2,6-difluoroaniline is a halogenated aniline compound utilized in organic synthesis and as a chemical reaction reagent.^[1] It serves as a crucial intermediate in the creation of various drugs and pesticides.^[2] The presence of bromine and fluorine atoms, along with an amino group on the benzene ring, gives it distinct reactivity for reactions like nucleophilic substitution.^[2] It is typically supplied with a purity of 98% or higher for research and high-end synthetic applications and exhibits good chemical stability under normal storage conditions.^[2]

The physical characteristics of **3-Bromo-2,6-difluoroaniline** are summarized in the table below.

Property	Value
CAS Number	1262198-07-1
Molecular Formula	C ₆ H ₄ BrF ₂ N
Molecular Weight	208.00 g/mol
Appearance	Off-white to light brown solid.[1]
White to pale cream powder or crystalline powder.[3]	
Colorless to light yellow liquid or solid.[2]	
Melting Point	A specific melting point range exists, though exact data is not widely reported.[2]
Boiling Point	203.6 ± 35.0 °C (Predicted)[2]
Density	1.788 ± 0.06 g/cm ³ (Predicted)[2]
pKa	0.74 ± 0.10 (Predicted)[2]
Solubility	Good solubility in organic solvents such as ethanol, ether, and chloroform; relatively poor solubility in water.[2]
Odor	Has a special aromatic amine odor.[2]

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for key experiments to determine the physical properties of organic compounds like **3-Bromo-2,6-difluoroaniline**.

2.1. Melting Point Determination (Capillary Method)

The melting point of a solid organic compound can be determined by heating a small sample in a capillary tube. Pure compounds typically exhibit a sharp melting point, while impurities will lower the melting point and broaden the range.

- Apparatus: Mel-Temp apparatus or Thiele tube, capillary tubes, thermometer, and the solid sample.[\[4\]](#)
- Procedure:
 - A small amount of the finely powdered organic solid is packed into a capillary tube.[\[4\]](#)
 - The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[\[4\]](#)
 - The assembly is placed in a heating bath (like an oil bath in a Thiele tube or a heated metal block in a Mel-Temp apparatus).
 - The sample is heated slowly, with the temperature rising at a rate of about 1-2°C per minute, especially near the expected melting point.[\[4\]](#)
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

2.2. Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[\[3\]](#)

- Apparatus: Thiele tube or an aluminum block setup, a small fusion tube, a capillary tube sealed at one end, a thermometer, and the liquid sample.[\[1\]](#)
- Procedure:
 - A small amount of the organic liquid is placed in a fusion tube.[\[1\]](#)
 - A capillary tube, sealed at one end, is placed inverted into the fusion tube containing the liquid.[\[1\]](#)

- The fusion tube is attached to a thermometer and heated slowly and uniformly in a Thiele tube or on an aluminum block.^[1]
- As the temperature rises, air trapped in the capillary tube will bubble out.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted; this is the boiling point of the liquid.^[1]

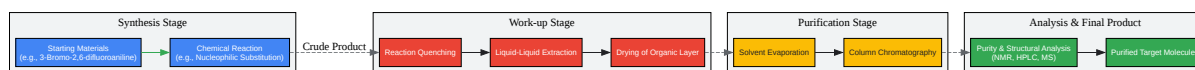
2.3. Solubility Determination

Understanding a compound's solubility in various solvents is crucial for purification techniques like crystallization and extraction.^[5] The general principle of "like dissolves like" is a useful guideline.^[5]

- Apparatus: Test tubes, spatula, and a selection of solvents (e.g., water, hexane, ethanol, dilute acid, and dilute base).
- Procedure:
 - Place a small, measured amount of the solid compound (e.g., 25 mg) into a test tube.^[6]
 - Add a small volume of the chosen solvent (e.g., 0.75 mL) in portions, shaking vigorously after each addition.^[6]
 - Stir the sample continuously for about 60 seconds.^[5]
 - Observe whether the compound dissolves completely (soluble), partially dissolves, or does not dissolve at all (insoluble).^[5]
 - For liquid samples, mix equal volumes of the liquid compound and the solvent. If a single layer forms, the liquids are miscible; if two layers form, they are immiscible.^[5]

Visualization of Synthetic Workflow

As an intermediate in organic synthesis, **3-Bromo-2,6-difluoroaniline** is part of a broader workflow that includes reaction, work-up, purification, and analysis. The following diagram illustrates a typical workflow for the synthesis of a target molecule using such an intermediate.



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Caption: A typical workflow in organic synthesis.

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